

# addressing skin and eye irritation from sodium metasilicate exposure

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## Compound of Interest

Compound Name: Metasilicate

Cat. No.: B1246114

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## Technical Support Center: Sodium Metasilicate Exposure

This technical support center provides guidance for researchers, scientists, and drug development professionals on addressing skin and eye irritation resulting from sodium **metasilicate** exposure.

## Troubleshooting Guides

### Immediate Steps for Skin or Eye Exposure

This guide provides immediate actions to take upon accidental contact with sodium **metasilicate**.

Issue	Question	Answer
Skin Contact	What is the first thing I should do if sodium metasilicate powder or solution gets on my skin?	Immediately brush off any dry powder, then flush the affected area with copious amounts of water for at least 15-30 minutes. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> Remove any contaminated clothing while continuing to rinse. <a href="#">[1]</a> <a href="#">[2]</a> Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Eye Contact	What is the procedure for sodium metasilicate exposure to the eyes?	Immediately flush the eyes with gently flowing lukewarm water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing. <a href="#">[1]</a> If present, remove contact lenses if it is safe to do so. <a href="#">[1]</a> <a href="#">[4]</a> Seek immediate medical attention, continuing to flush the eye until medical help is available. <a href="#">[1]</a>
Inhalation	What should I do if I inhale sodium metasilicate dust?	Move to an area with fresh air immediately. <a href="#">[1]</a> <a href="#">[4]</a> If you feel unwell or experience respiratory irritation, seek medical advice. <a href="#">[4]</a>
Ingestion	What is the emergency response for accidental ingestion of sodium metasilicate?	Rinse your mouth with water. <a href="#">[1]</a> <a href="#">[5]</a> Do NOT induce vomiting. <a href="#">[1]</a> <a href="#">[5]</a> Drink a glass of water. <a href="#">[1]</a> Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[2]</a>

## Frequently Asked Questions (FAQs)

### Understanding the Risks and Prevention

Question	Answer
Why is sodium metasilicate so irritating to the skin and eyes?	Sodium metasilicate is highly alkaline. When it comes into contact with moisture on the skin or in the eyes, it hydrolyzes to form sodium hydroxide, a strong caustic agent, and silicic acid. This high pH causes saponification of fats and denaturation of proteins, leading to severe irritation and chemical burns.[6]
What are the signs and symptoms of sodium metasilicate exposure?	Skin contact can cause redness, pain, and severe burns.[7][8] Eye contact may result in severe irritation, pain, corneal burns, and potentially permanent vision damage.[2][6] Inhalation of dust can lead to respiratory tract irritation, coughing, and choking.[6][7]
What personal protective equipment (PPE) should be worn when handling sodium metasilicate?	To prevent exposure, always wear chemical safety goggles or a face shield, neoprene or nitrile rubber gloves, and a lab coat or other protective clothing.[2][4][9] In dusty environments, a NIOSH-approved respirator is recommended.[4][9]
How should I properly store sodium metasilicate to minimize risks?	Store sodium metasilicate in a cool, dry, well-ventilated area in a tightly closed container.[1][10] Keep it away from acids and metals such as aluminum and zinc, as it can react to produce flammable hydrogen gas.[1]
What should I do in case of a small sodium metasilicate spill?	For a dry spill, carefully sweep or shovel the material into a suitable container for disposal, avoiding dust generation.[4] For a liquid spill, contain it with absorbent materials.[4] Ensure you are wearing appropriate PPE during cleanup.[4]

## Quantitative Data Summary

The following table summarizes key quantitative data related to sodium **metasilicate** exposure and irritation.

Parameter	Value	Significance	Source(s)
pH of a 1% Solution	12.4 - 12.7	Highly alkaline, contributing to its corrosive nature.	[2][6]
OSHA Permissible Exposure Limit (PEL) - TWA	2 mg/m <sup>3</sup> (as NaOH)	The maximum allowable average exposure over an 8-hour workday.	[2]
Oral LD50 (rat)	800 - 1153 mg/kg	A measure of acute toxicity if ingested.	[2][8][11]
Recommended Eye Flushing Time	At least 15 minutes	The minimum duration to effectively remove the chemical and reduce injury.	[1][2][4]
Human Skin Irritation	250 mg / 24h - Severe	Indicates the potential for significant skin damage upon prolonged contact.	[8]

## Experimental Protocols

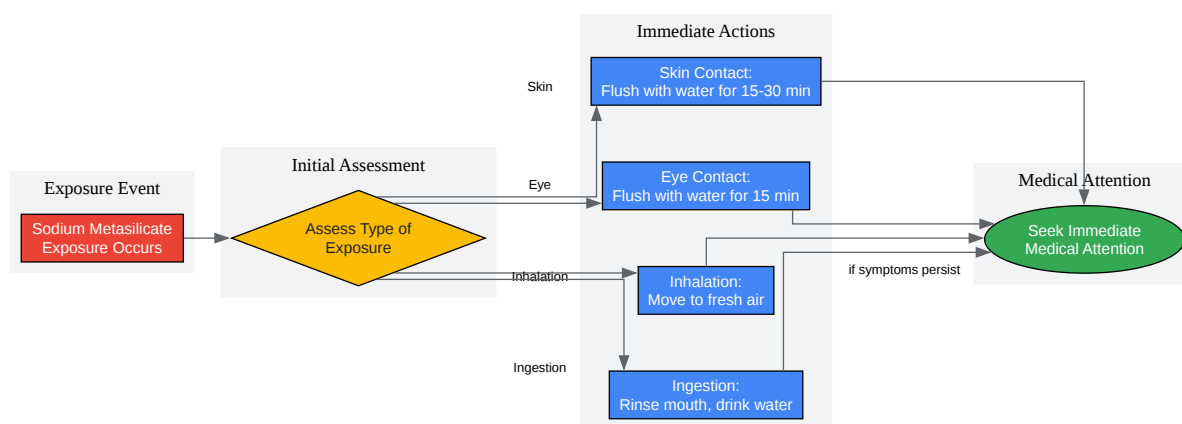
### Protocol for Assessing Skin Irritation Potential

A standard in vivo skin irritation test, such as the OECD Test Guideline 404, can be adapted. A specified concentration of sodium **metasilicate** solution is applied to a small area of the skin of a test subject (e.g., rabbit) for a defined period. The site is then observed for signs of erythema (redness) and edema (swelling) at specific intervals.

### Protocol for Assessing Eye Irritation Potential

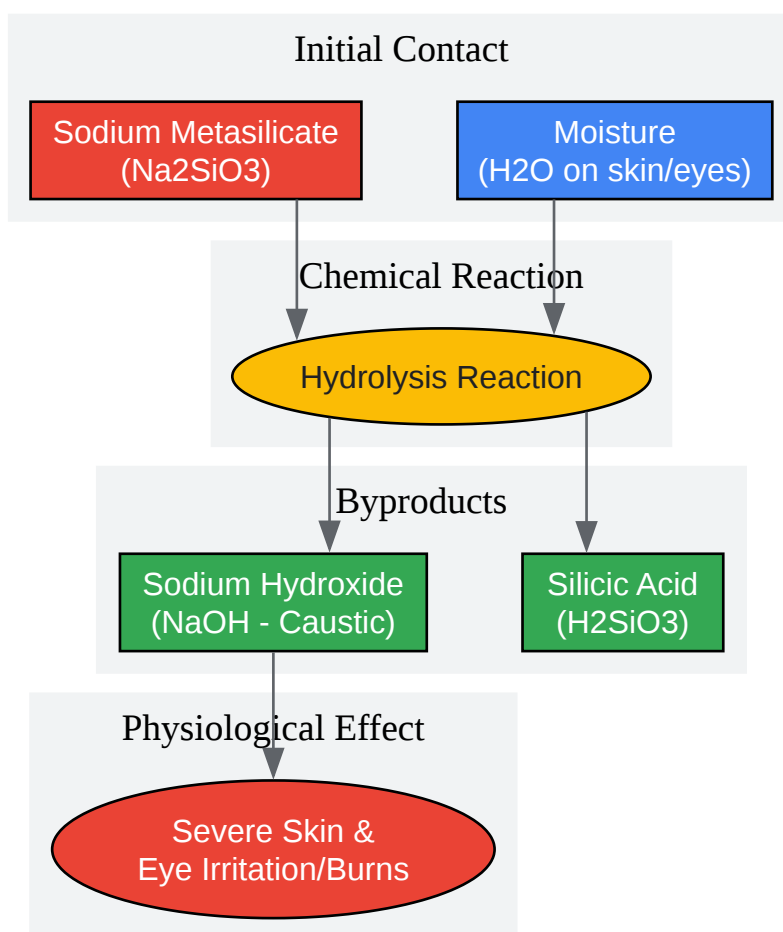
Following a guideline like OECD Test Guideline 405, a small, measured amount of sodium **metasilicate** is applied to one eye of a test animal. The eye is observed for effects on the cornea, iris, and conjunctiva at set time points after application.

## Visualizations



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Caption: Workflow for responding to sodium **metasilicate** exposure.



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Caption: Mechanism of sodium **metasilicate**-induced irritation.

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